

Application Note: Spectroscopic Characterization of Propylene 1,2-bis(dithiocarbamate)

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Compound of Interest

Compound Name: *Propylene 1,2-bis(dithiocarbamate)*

Cat. No.: *B1259959*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Propylene 1,2-bis(dithiocarbamate) is a bifunctional chelating agent with significant potential in coordination chemistry, materials science, and as a precursor for various metal complexes, some of which exhibit important biological activities. A thorough spectroscopic characterization is essential for confirming its identity, purity, and structural features. This application note provides detailed protocols and representative data for the characterization of **propylene 1,2-bis(dithiocarbamate)** using Infrared (IR), Nuclear Magnetic Resonance (NMR), and Ultraviolet-Visible (UV-Vis) spectroscopy.

Data Presentation

Infrared (IR) Spectroscopy

The IR spectrum of **propylene 1,2-bis(dithiocarbamate)** is characterized by specific vibrational modes of its functional groups. The key absorptions are summarized in Table 1.

Wavenumber (cm ⁻¹)	Assignment	Intensity
~3300-3400	N-H stretching	Medium, Broad
~2950-3000	C-H stretching (aliphatic)	Medium-Strong
~1450-1550	C-N stretching (thioureide)	Strong
~950-1050	C=S stretching	Strong

Nuclear Magnetic Resonance (NMR) Spectroscopy

The ¹H and ¹³C NMR spectra provide detailed information about the molecular structure of **propylene 1,2-bis(dithiocarbamate)**. The predicted chemical shifts are presented in Tables 2 and 3.

Table 2: Predicted ¹H NMR Data (in DMSO-d₆)

Chemical Shift (δ, ppm)	Multiplicity	Integration	Assignment
~1.15	Doublet	3H	-CH ₃
~3.50	Multiplet	2H	-CH ₂ -
~4.00	Multiplet	1H	-CH-
~8.50	Broad Singlet	2H	-NH

Table 3: Predicted ¹³C NMR Data (in DMSO-d₆)

Chemical Shift (δ, ppm)	Assignment
~20	-CH ₃
~50	-CH ₂ -
~55	-CH-
~205	-NCS ₂ ⁻

Ultraviolet-Visible (UV-Vis) Spectroscopy

The UV-Vis spectrum of **propylene 1,2-bis(dithiocarbamate)** in a suitable solvent like ethanol or methanol is expected to show strong absorption bands in the ultraviolet region, arising from $\pi \rightarrow \pi^*$ electronic transitions within the dithiocarbamate moieties.

Table 4: Expected UV-Vis Absorption Data

λ_{max} (nm)	Molar Absorptivity (ϵ , $\text{L}\cdot\text{mol}^{-1}\cdot\text{cm}^{-1}$)	Assignment
~250-260	High	$\pi \rightarrow \pi^*$ (N-C=S)
~280-290	High	$\pi \rightarrow \pi^*$ (S=C-S)

Experimental Protocols

Synthesis of Propylene 1,2-bis(dithiocarbamate) Sodium Salt

A common method for the synthesis of the sodium salt of **propylene 1,2-bis(dithiocarbamate)** is the reaction of 1,2-diaminopropane with carbon disulfide in the presence of sodium hydroxide.[\[1\]](#)

Materials:

- 1,2-Diaminopropane
- Carbon disulfide (CS_2)
- Sodium hydroxide (NaOH)
- Ethanol
- Diethyl ether
- Ice bath

Procedure:

- Dissolve a specific molar amount of 1,2-diaminopropane in cold ethanol in a flask placed in an ice bath.
- Add a stoichiometric amount of a concentrated aqueous solution of NaOH to the flask with stirring.
- Slowly add a stoichiometric amount of carbon disulfide dropwise to the reaction mixture while maintaining the temperature below 10 °C.
- Continue stirring the mixture in the ice bath for 2-3 hours.
- The resulting precipitate, the sodium salt of **propylene 1,2-bis(dithiocarbamate)**, is collected by filtration.
- Wash the product with cold ethanol and then with diethyl ether.
- Dry the product under vacuum.

Infrared (IR) Spectroscopy Protocol

Instrument:

- Fourier Transform Infrared (FTIR) Spectrometer

Sample Preparation (KBr Pellet Method):

- Grind a small amount (1-2 mg) of the dry **propylene 1,2-bis(dithiocarbamate)** sodium salt with approximately 100-200 mg of dry potassium bromide (KBr) powder using an agate mortar and pestle until a fine, homogeneous powder is obtained.
- Place a small amount of the mixture into a pellet-forming die.
- Press the die under high pressure (typically 8-10 tons) for a few minutes to form a transparent or semi-transparent pellet.

- Carefully remove the pellet from the die and place it in the sample holder of the FTIR spectrometer.

Data Acquisition:

- Record a background spectrum of the empty sample compartment.
- Place the sample holder with the KBr pellet in the spectrometer's beam path.
- Acquire the IR spectrum over the range of 4000-400 cm^{-1} .

Nuclear Magnetic Resonance (NMR) Spectroscopy Protocol

Instrument:

- NMR Spectrometer (e.g., 300 MHz or 500 MHz)

Sample Preparation:

- Dissolve approximately 5-10 mg of the **propylene 1,2-bis(dithiocarbamate)** sodium salt in about 0.7 mL of a suitable deuterated solvent (e.g., DMSO- d_6) in an NMR tube.
- Ensure the sample is fully dissolved; gentle warming or vortexing may be necessary.

Data Acquisition:

- Place the NMR tube in the spectrometer's probe.
- Tune and shim the spectrometer to optimize the magnetic field homogeneity.
- Acquire the ^1H NMR spectrum. Typical parameters include a sufficient number of scans to achieve a good signal-to-noise ratio.
- Acquire the ^{13}C NMR spectrum. This will typically require a larger number of scans than the ^1H spectrum.

Ultraviolet-Visible (UV-Vis) Spectroscopy Protocol

Instrument:

- UV-Vis Spectrophotometer

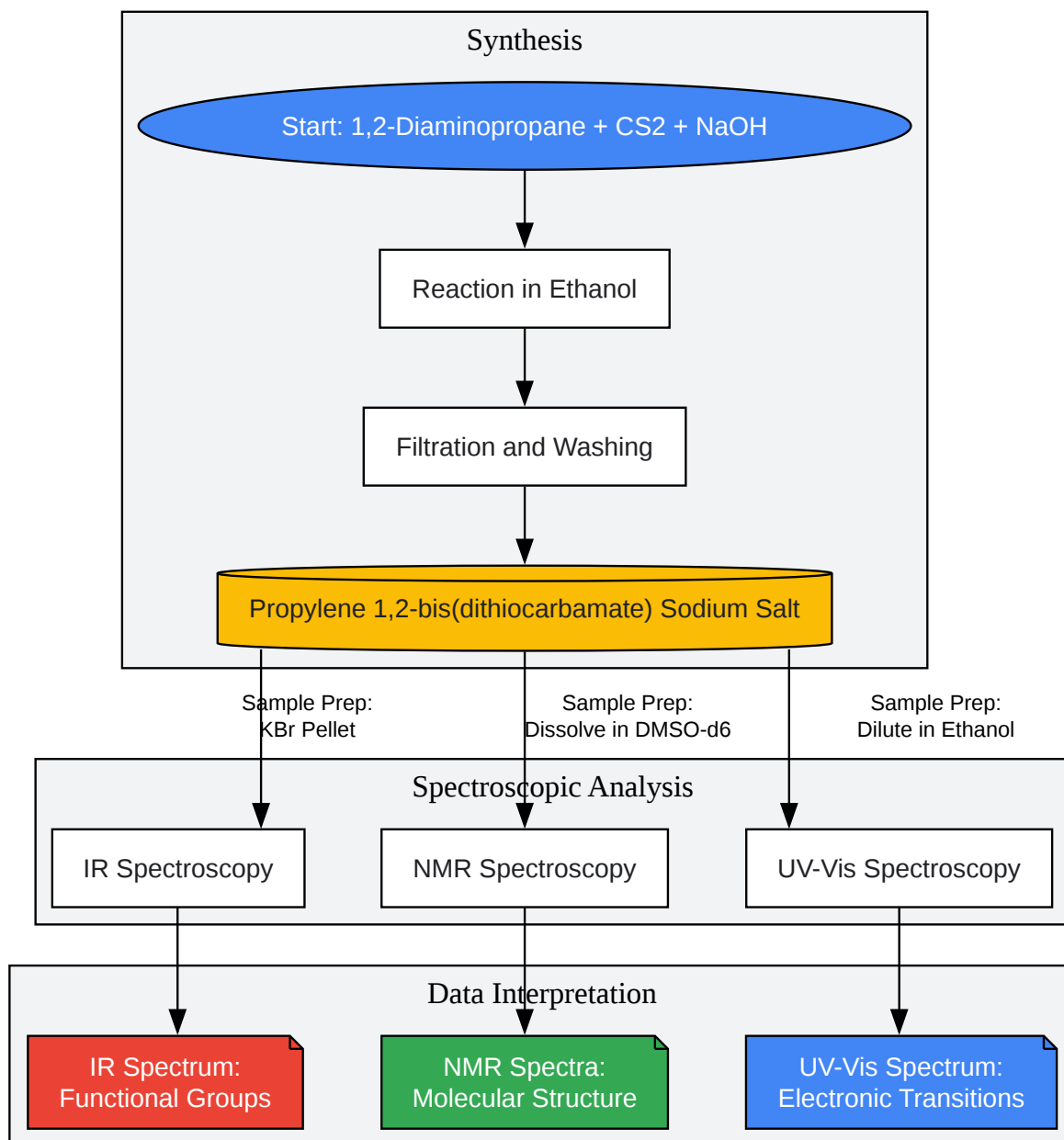
Sample Preparation:

- Prepare a stock solution of the **propylene 1,2-bis(dithiocarbamate)** sodium salt of a known concentration (e.g., 1 mg/mL) in a suitable UV-transparent solvent (e.g., ethanol or methanol).
- From the stock solution, prepare a series of dilutions to a final concentration suitable for UV-Vis analysis (typically in the micromolar range).

Data Acquisition:

- Fill a quartz cuvette with the solvent to be used as a blank and record a baseline spectrum.
- Rinse the cuvette with the sample solution and then fill it with the sample.
- Place the sample cuvette in the spectrophotometer.
- Scan the absorbance of the sample over a wavelength range of approximately 200-800 nm.

Visualizations



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Caption: Experimental workflow for the synthesis and spectroscopic characterization.

Conclusion

This application note provides a comprehensive guide to the spectroscopic characterization of **propylene 1,2-bis(dithiocarbamate)**. The provided protocols for IR, NMR, and UV-Vis spectroscopy, along with the summarized data tables, offer a valuable resource for researchers in the fields of chemistry, materials science, and drug development. The detailed methodologies and expected spectral features will aid in the unambiguous identification and quality control of this important chemical compound.

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References

- 1. researchgate.net [researchgate.net]
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